

Diethyl Allylmalonate: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: Diethyl allylmalonate

Cat. No.: B1584534

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **diethyl allylmalonate** (CAS No. 2049-80-1). The following sections detail the known hazards, personal protective equipment protocols, emergency procedures, and disposal guidelines to ensure the safe use of this compound in a laboratory setting.

Hazard Identification and Classification

Diethyl allylmalonate is classified as a hazardous chemical. It is a combustible liquid that can cause skin and serious eye irritation. It may also cause respiratory irritation.

GHS Hazard Statements:

- H227: Combustible liquid[1]
- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **diethyl allylmalonate** is provided in the table below.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₀ H ₁₆ O ₄ |
| Molecular Weight | 200.23 g/mol [2] |
| Appearance | Clear, colorless liquid |
| Odor | Odorless |
| Boiling Point | 222 - 223 °C / 431.6 - 433.4 °F @ 760 mmHg |
| Flash Point | 92 °C / 197.6 °F |
| Specific Gravity | 1.010 |

Toxicological Data

The toxicological properties of **diethyl allylmalonate** have not been fully investigated.[3] As such, specific quantitative data such as LD50 and LC50 values are not available. It is crucial to handle this substance with care, assuming it may have uncharacterized toxicological effects.

| Metric | Value |
|----------------------------------|-------------------|
| Acute Oral Toxicity (LD50) | No data available |
| Acute Dermal Toxicity (LD50) | No data available |
| Acute Inhalation Toxicity (LC50) | No data available |

Occupational Exposure Limits

Currently, there are no established occupational exposure limits for **diethyl allylmalonate** by regulatory bodies.[2]

Safe Handling and Storage

5.1. Engineering Controls:

- Use only in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

5.2. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3]
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator.[3]

5.3. Handling Procedures:

- Wash hands and any exposed skin thoroughly after handling.
- Avoid breathing mist, vapors, or spray.
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
- Ground and bond containers when transferring material to prevent static discharges.[3]

5.4. Storage Conditions:

- Store in a well-ventilated place.
- Keep the container tightly closed.
- Store in a cool, dry place away from incompatible materials such as acids, bases, and reducing agents.

Emergency Procedures

6.1. First Aid Measures:

- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- In case of skin contact: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If swallowed: Clean mouth with water and get medical attention.[5]

6.2. Fire-Fighting Measures:

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical, or foam.
- Specific Hazards: The material is a combustible liquid and may explode when heated.[2]
- Protective Equipment: Wear a self-contained breathing apparatus and full protective gear.

Spill and Waste Disposal Protocols

7.1. Experimental Protocol for Spill Cleanup:

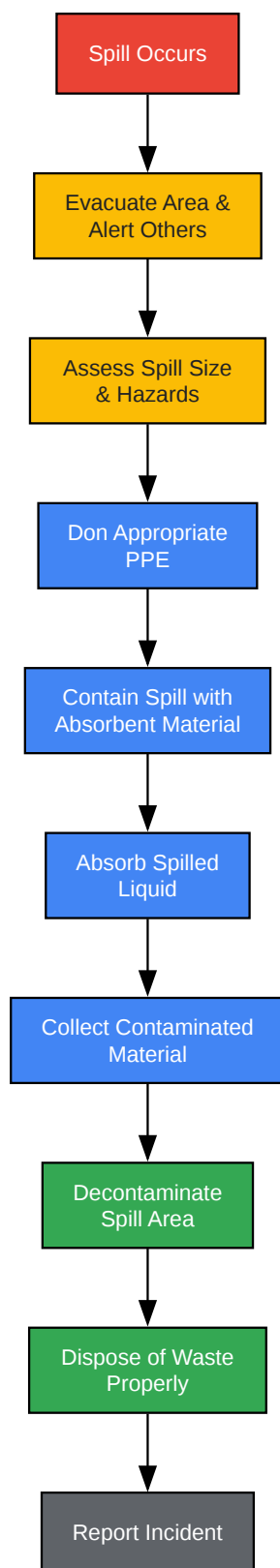
- Evacuate and Ventilate: Immediately evacuate all non-essential personnel from the spill area. Ensure the area is well-ventilated, using fume hoods to draw vapors away.
- Don Personal Protective Equipment (PPE): Before approaching the spill, don the appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. If the spill is large or in a poorly ventilated area, a respirator may be necessary.
- Contain the Spill: For liquid spills, create a dike around the spill using an inert absorbent material such as sand, vermiculite, or a commercial sorbent.
- Absorb the Material: Gently cover and absorb the spilled liquid with the absorbent material, working from the outside in to prevent splashing.

- **Collect the Waste:** Carefully scoop up the absorbed material and place it into a suitable, labeled, and sealable container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area with soap and water.
- **Dispose of Waste:** Dispose of the container with the absorbed material and any contaminated PPE as hazardous waste according to local, state, and federal regulations.

7.2. Waste Disposal:

- Dispose of contents and container to an approved waste disposal plant. Do not allow the chemical to enter drains.^[6]

Logical Workflow for Handling a Diethyl Allylmalonate Spill



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Caption: Workflow for handling a **diethyl allylmalonate** spill.

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